

Placebo-Controlled Trial Data for Frubiase Remains Elusive

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Compound of Interest

Compound Name: *Frubiase*

Cat. No.: *B14633507*

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A comprehensive search for placebo-controlled clinical trial data on the product "**Frubiase**" has yielded no specific results. The available information primarily pertains to "**Frubiase Sport**," a dietary supplement, rather than a pharmaceutical product that would typically undergo rigorous placebo-controlled efficacy studies for regulatory approval.

Frubiase Sport is marketed as a supplement containing a combination of minerals, vitamins, and trace elements.^{[1][2][3]} The listed ingredients include magnesium, iron, potassium, calcium, zinc, iodine, and a range of B vitamins, as well as vitamins C, D, and E.^{[1][2]} The product is positioned to support the nutritional needs of physically active individuals, aiming to contribute to normal muscle function, maintenance of normal blood pressure, and normal energy metabolism.^[1]

Despite the product's claims, no publicly available, peer-reviewed clinical trials comparing the efficacy of **Frubiase** or **Frubiase Sport** to a placebo could be identified. The scientific literature and clinical trial registries do not appear to contain studies investigating this specific formulation.

For researchers, scientists, and drug development professionals, the absence of such data means that the efficacy and safety profile of **Frubiase**, beyond the established roles of its individual components, has not been scientifically validated through the gold standard of a randomized, placebo-controlled trial.

While the individual components of **Frubiase**, such as calcium and various vitamins, have been the subject of numerous clinical trials for various indications,^{[4][5][6]} this body of research does

not directly support the efficacy of the specific proprietary blend found in **Frubiase**. Without dedicated studies on the final product, it is not possible to provide a data-driven comparison of "**Frubiase**" versus a placebo.

Therefore, any assessment of the product's potential benefits would have to be based on the established physiological roles of its individual ingredients rather than on direct clinical evidence for the formulation itself. For the target audience of this guide, it is crucial to distinguish between the well-documented effects of individual nutrients and the unproven efficacy of a specific multi-ingredient supplement.

In conclusion, a comparison guide of **Frubiase** versus placebo-controlled trial results cannot be constructed due to the lack of available clinical trial data for the "**Frubiase**" product.

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References

- 1. mainphar.com [mainphar.com]
- 2. frubiase® SPORT | Brausetabletten | Fruibase [frubiase.de]
- 3. apohealth.de [apohealth.de]
- 4. Oral calcium supplementation versus placebo in mitigating citrate reactions during apheresis: an open-label randomized control trial - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Effects of primary or secondary prevention with vitamin A supplementation on clinically important outcomes: a systematic review of randomised clinical trials with meta-analysis and trial sequential analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Oral calcium supplementation versus placebo in mitigating citrate reactions during apheresis: an open-label randomized control trial - PMC [pmc.ncbi.nlm.nih.gov]
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